

Cyclohexyl propionate CAS number 6222-35-1 physicochemical data

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An In-depth Technical Guide to the Physicochemical Properties of **Cyclohexyl Propionate** (CAS 6222-35-1)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical data for **Cyclohexyl Propionate** (CAS No. 6222-35-1). The information is compiled from various scientific and chemical data sources, presenting quantitative data in structured tables, outlining general experimental protocols for property determination, and visualizing a standard analytical workflow.

Compound Identification and General Properties

Cyclohexyl propionate, also known as cyclohexyl propanoate, is a carboxylic ester recognized for its characteristic fruity aroma, often described as apple- and banana-like[1][2][3]. It is a colorless liquid used as a synthetic flavoring agent and fragrance component in various products, including beverages, candy, ice cream, and baked goods[2][4][5].



Identifier	Value	
Chemical Name	Cyclohexyl propionate; Cyclohexyl propanoate[6][7]	
CAS Number	6222-35-1[1][7][8]	
Molecular Formula	C ₉ H ₁₆ O ₂ [1][8][9]	
Molecular Weight	156.22 g/mol [1][2][4]	
EINECS Number	228-303-5[2][10][11]	
FEMA Number	2354[4][8][10]	
JECFA Number	1097[3][4]	
InChlKey	MAMMVUWCKMOLSG-UHFFFAOYSA-N[6][9]	
Canonical SMILES	CCC(=O)OC1CCCCC1[9]	

Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of **Cyclohexyl Propionate**. Data is presented with corresponding conditions where available.

Table 2.1: Thermodynamic and Physical Properties



Property	Value	Conditions
Boiling Point	190-193 °C[2][6]	Atmospheric Pressure (760 mmHg)
72-73 °C[4][8][10]	10.00 mm Hg	
46-50 °C[8][10]	0.70 mm Hg	
Density	0.9529 g/cm ³ [2][6]	@ 20 °C
0.954 g/mL[4][5][12]	@ 25 °C	
0.969-0.974 g/cm ³ [1][8][10]	@ 25 °C	
Flash Point	154 °F (67.78 °C)[8][10]	Tag Closed Cup (TCC)
Vapor Pressure	0.385 mmHg[8][10]	@ 25 °C (Estimated)
logP (Octanol/Water)	3.13[4][8][10]	-

Table 2.2: Optical and Solubility Properties

Property	Value	Conditions
Refractive Index	1.439-1.446[1][8][10]	n20/D (@ 20 °C)
1.441[2][4][12]	n20/D (@ 20 °C)	
Water Solubility	Insoluble[1][2][8][10][12]	-
150 mg/L[10]	@ 25 °C (Estimated)	
Solvent Solubility	Miscible in ethanol[1][3][13]	Room Temperature
Soluble in alcohol[8][10]	-	

Experimental Protocols (General Methodologies)

While specific experimental reports for this compound are not publicly detailed, the properties listed above are determined by standard, well-established laboratory protocols.

• Boiling Point Determination: The boiling point is typically determined by distillation. For values at reduced pressure, vacuum distillation is employed. The liquid is heated in a



distillation apparatus, and the temperature at which the vapor pressure equals the applied pressure (atmospheric or vacuum) and stable condensation occurs is recorded as the boiling point.

- Density Measurement: Density is commonly measured using a pycnometer or a digital density meter. The mass of a precise, known volume of the substance is measured at a controlled temperature (e.g., 20 °C or 25 °C). The density is then calculated by dividing the mass by the volume.
- Refractive Index Measurement: The refractive index is determined using a refractometer, typically an Abbé refractometer. A small sample of the liquid is placed on the prism, and light from a monochromatic source (usually the sodium D-line, 589 nm) is passed through it. The angle of refraction is measured at a controlled temperature (e.g., 20 °C) to determine the refractive index.
- Flash Point Measurement: The Tag Closed Cup (TCC) method is a standard procedure for determining the flash point of volatile liquids. The sample is heated in a closed cup at a controlled rate. An ignition source is periodically directed into the vapor space of the cup. The flash point is the lowest temperature at which the vapors ignite to produce a brief flash.
- Gas Chromatography (GC) Analysis: Purity and identification are often confirmed using Gas
 Chromatography. A sample is vaporized and injected into a capillary column. An inert carrier
 gas moves the sample through the column, where components separate based on their
 boiling points and interactions with the column's stationary phase. Retention time is used for
 identification against a standard.

Analytical Workflow Visualization

As **Cyclohexyl Propionate** is a volatile organic compound used in flavor and fragrance applications, Gas Chromatography-Mass Spectrometry (GC-MS) is a critical analytical technique for its identification and purity assessment. The following diagram illustrates a typical GC-MS workflow.





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Caption: Workflow for Identification and Purity Analysis by GC-MS.

Safety and Handling

Cyclohexyl propionate is classified as a combustible liquid[4][11]. Standard safety precautions should be observed during handling.

- Handling: Work in a well-ventilated area. Wear suitable protective clothing, gloves, and eye/face protection[11][14]. Avoid contact with skin and eyes, and prevent the formation of aerosols[11]. Keep away from heat, sparks, open flames, and hot surfaces[11].
- Storage: Store in a cool, well-ventilated place in tightly closed containers[11][15].
- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires[11].
- Stability: The compound is stable under normal storage and handling conditions. It is incompatible with strong oxidizing agents and strong bases[13].

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